

# Application Note: Formulation and Characterization of Silicone-Free Emulsions with Diheptyl Succinate

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## Compound of Interest

Compound Name: *Diheptyl succinate*

Cat. No.: *B101398*

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction: The demand for "natural" and sustainable ingredients in personal care and pharmaceutical formulations has led to a search for effective alternatives to silicones. **Diheptyl succinate** is a lightweight, non-greasy emollient derived from renewable sources like castor oil and succinic acid.[1][2][3] It is biodegradable and serves as an excellent replacement for silicones, offering a similar sensory profile without the associated environmental concerns.[1][4] This document provides detailed protocols for formulating and characterizing stable, silicone-free oil-in-water (O/W) emulsions using **diheptyl succinate**, often in combination with capryloyl glycerin/sebacic acid copolymer for enhanced texture and feel.[4][5]

## Materials and Equipment

A successful emulsion requires careful selection of ingredients and proper equipment.

### 1.1 Illustrative Ingredients:

Phase	INCI Name	Trade Name (Example)	Function	Concentration (% w/w)
Oil Phase	Diheptyl Succinate (and) Capryloyl Glycerin/Sebacic Acid Copolymer	LexFeel® N5/N100	Primary Emollient (Silicone Alternative)	3.0 - 10.0
Cetearyl Olivatate (and) Sorbitan Olivatate	Olivem® 1000	Primary O/W Emulsifier	3.0 - 5.0	
Cetearyl Alcohol	Co-emulsifier, Thickener	1.0 - 3.0		
Tocopherol	Vitamin E	Antioxidant	0.1 - 0.5	
Water Phase	Deionized Water	Solvent	Q.S. to 100	
Glycerin	Humectant	2.0 - 5.0		
Xanthan Gum	Thickener, Stabilizer	0.2 - 0.5		
Cooldown Phase	Phenoxyethanol (and) Ethylhexylglycerin	Euxyl® PE 9010	Preservative	0.5 - 1.0
Citric Acid / Sodium Hydroxide	pH Adjuster	As needed		

### 1.2 Equipment:

- Two temperature-controlled water baths or heating mantles
- Overhead propeller mixer and a high-shear homogenizer (e.g., rotor-stator type)[6]
- Primary and secondary beakers

- pH meter
- Microscope with imaging capabilities
- Viscometer or rheometer
- Particle size analyzer
- Lab centrifuge
- Temperature-controlled ovens and freezer for stability testing

## Emulsion Preparation Protocol

This protocol outlines the procedure for creating a stable O/W emulsion. The key to a stable emulsion is controlling temperature and applying appropriate shear.<sup>[7]</sup>

### 2.1 Phase Preparation:

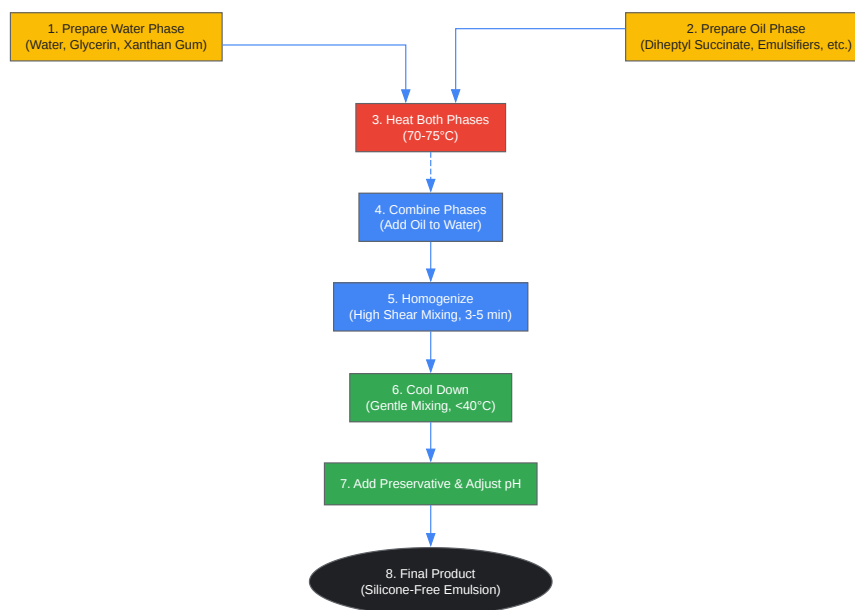
- Water Phase: In the primary beaker, combine deionized water and glycerin. Begin propeller mixing and slowly sprinkle in xanthan gum to create a vortex, avoiding clumping. Heat to 70-75°C.<sup>[7]</sup>
- Oil Phase: In a separate beaker, combine **Diheptyl Succinate** (and) Capryloyl Glycerin/Sebacic Acid Copolymer, Cetearyl Olivatate (and) Sorbitan Olivatate, Cetearyl Alcohol, and Tocopherol. Heat to 70-75°C while mixing gently until all components are melted and uniform.<sup>[7][8]</sup>

### 2.2 Emulsification:

- Once both phases have reached 70-75°C and are homogeneous, slowly add the Oil Phase to the Water Phase while increasing the propeller mixing speed.
- After the addition is complete, switch to a high-shear homogenizer and mix for 3-5 minutes to reduce the droplet size and form a uniform emulsion.<sup>[8]</sup> Avoid introducing excessive air.<sup>[7]</sup>

### 2.3 Cooling and Final Additions:

- Begin cooling the emulsion while maintaining gentle propeller mixing.
- When the temperature is below 40°C, add the preservative system.
- Check the pH of the emulsion and adjust if necessary using citric acid or sodium hydroxide to a target range of 5.0-6.0.
- Continue mixing until the emulsion is smooth and has reached room temperature (approx. 25°C).



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Figure 1: General workflow for preparing an O/W silicone-free emulsion.

## Emulsion Characterization Protocols

Thorough characterization is essential to ensure the emulsion meets stability, performance, and aesthetic requirements.[\[9\]](#)

### 3.1 Physicochemical Analysis:

- **Appearance:** Visually inspect the emulsion for color, homogeneity, and texture.
- **pH Measurement:** Calibrate a pH meter and measure the pH of the emulsion at 25°C.
- **Viscosity:** Use a viscometer (e.g., Brookfield) or rheometer to measure the viscosity (in cP or Pa·s) at a controlled temperature (25°C). Note the spindle and speed used.

### 3.2 Microscopic and Droplet Size Analysis:

- **Optical Microscopy:** Place a small sample of the emulsion on a slide and cover with a coverslip. Observe under a microscope (e.g., at 400x magnification) to assess droplet uniformity and check for signs of coalescence.[\[9\]](#)[\[10\]](#)
- **Droplet Size Distribution:** Use a particle size analyzer (e.g., laser diffraction or dynamic light scattering) to determine the mean droplet size and the polydispersity index (PDI).[\[8\]](#)[\[9\]](#) This is a key predictor of long-term stability.[\[8\]](#)

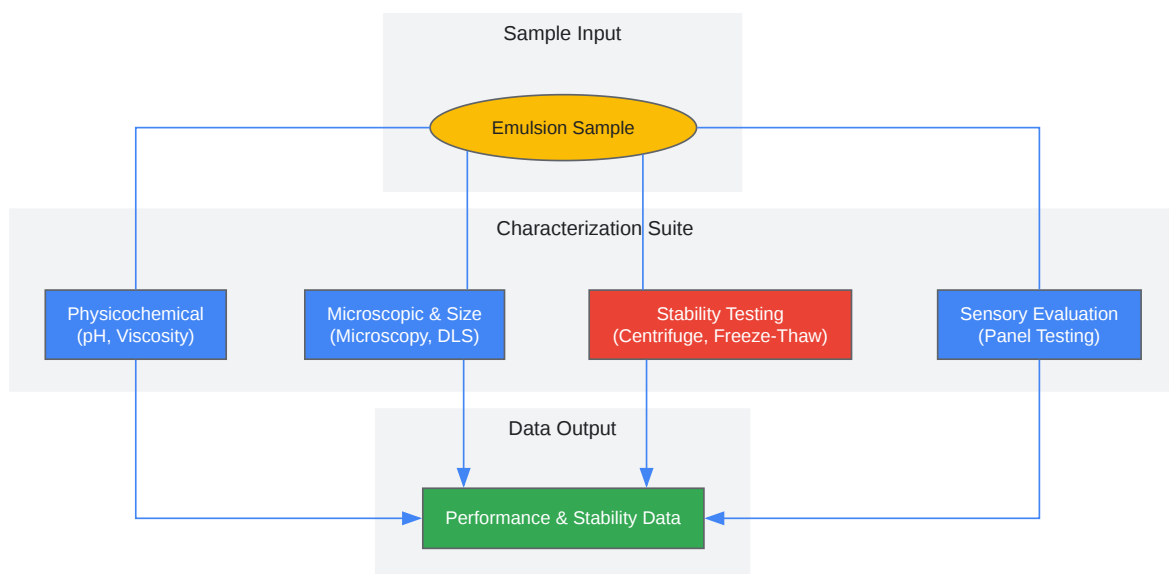
### 3.3 Stability Testing:

- **Centrifugation Test:** Place 10-15 mL of the emulsion in a centrifuge tube and spin at 3000-5000 rpm for 30 minutes.[\[11\]](#) Check for any phase separation, creaming, or sedimentation.[\[6\]](#)
- **Accelerated Aging:** Store samples at elevated temperatures (e.g., 40°C and 50°C) for a period of 1 to 3 months. Periodically check for changes in appearance, pH, and viscosity.
- **Freeze-Thaw Cycling:** Subject the emulsion to at least three cycles of freezing (e.g., -10°C for 24 hours) followed by thawing at room temperature (24 hours).[\[7\]](#) Inspect for phase separation or changes in texture after each cycle.

### 3.4 Sensory Panel Evaluation:

- Recruit a panel of trained evaluators or use internal resources.

- Provide the test sample alongside a benchmark (e.g., a silicone-based emulsion).
- Ask panelists to score key sensory attributes such as initial feel, spreadability, absorption speed, tackiness, and after-feel on a defined scale (e.g., 1 to 10).[12]



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Figure 2: Workflow for the comprehensive characterization of an emulsion.

## Data Presentation and Analysis

The following tables present illustrative data for a well-formulated silicone-free emulsion based on the protocols above.

Table 2: Physicochemical Properties

Parameter	Specification	Result	Method
Appearance	White, glossy, homogeneous lotion	Conforms	Visual
pH @ 25°C	5.0 - 6.0	5.5	pH Meter
Viscosity @ 25°C	8,000 - 15,000 cP	12,500 cP	Brookfield RVT, Spindle 5, 20 rpm

Table 3: Droplet Size Distribution Analysis

Parameter	Result	Method
Mean Droplet Size (d50)	2.5 µm	Laser Diffraction
Polydispersity Index (PDI)	< 0.3	Dynamic Light Scattering
Distribution	Monomodal	Laser Diffraction

Table 4: Stability Assessment Results

Test	Duration	Observation	Result
Centrifugation	30 min @ 4000 rpm	No phase separation or creaming	Pass
Freeze-Thaw	3 Cycles	No phase separation or textural change	Pass
Accelerated Aging (40°C)	3 Months	No significant change in pH or viscosity	Pass

Table 5: Sensory Panel Evaluation (Scale 1-10)

Attribute	Silicone-Free (Diheptyl Succinate)	Silicone Benchmark (Dimethicone)
Spreadability	8.5	9.0
Absorption	8.0	7.5
Tackiness (1=Very Tacky)	9.0	8.5
After-Feel (Velvety)	8.0	9.0

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## References

- 1. paulaschoice.fr [paulaschoice.fr]
- 2. lesielle.com [lesielle.com]
- 3. freshlycosmetics.com [freshlycosmetics.com]
- 4. Diheptyl Succinate (Explained + Products) [incidecoder.com]
- 5. paulaschoice.fr [paulaschoice.fr]
- 6. How to successfully create emulsions for cosmetic and healthcare products ? - The Blog [mixing-experts.com]
- 7. thecosmeticformulator.com [thecosmeticformulator.com]
- 8. A comparison between silicone-free and silicone-based emulsions: Technological features and in vivo evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Techniques for Emulsion Characterization | Encyclopedia MDPI [encyclopedia.pub]
- 10. pubs.aip.org [pubs.aip.org]
- 11. researchgate.net [researchgate.net]
- 12. Sensory Characterization of Cosmetic Emulsions | Texture & After-Feel Training [onlytrainings.com]



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